

An In-depth Technical Guide to the Physical Properties of Triphenylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triphenylsilane

Cat. No.: B1312308

[Get Quote](#)

This technical guide provides a comprehensive overview of the core physical properties of **triphenylsilane**, specifically its melting and boiling points. The intended audience for this document includes researchers, scientists, and professionals in the field of drug development who may utilize **triphenylsilane** in their work. This guide offers a compilation of reported values, detailed experimental protocols for the determination of these properties, and a visual representation of the general experimental workflow.

Core Physical Properties of Triphenylsilane

Triphenylsilane is a white to off-white crystalline solid at room temperature. Its key physical properties, the melting and boiling points, are summarized below. It is important to note that the boiling point of **triphenylsilane** is typically reported at reduced pressures to prevent decomposition at higher temperatures.

Data Presentation: Physical Properties of Triphenylsilane

Physical Property	Reported Values
Melting Point	42-44 °C[1][2]
	43-45 °C[3][4]
	44.0 to 46.0 °C[5]
	42.0-48.0 °C[6]
Boiling Point	152 °C at 2 mmHg[3][4]
	159-163 °C at 3 mmHg[1][2]
	184 °C at 6 mmHg[5]
	252 °C (decomposes)[7]

Experimental Protocols

The following sections detail the standard methodologies for determining the melting and boiling points of organic compounds like **triphenylsilane**.

Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. For a pure substance, this transition occurs over a narrow temperature range. The capillary tube method is a widely accepted and commonly used technique for this determination.[8]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp, Fisher-Johns, or similar) or a Thiele tube setup.[9]
- Capillary tubes (sealed at one end).
- Thermometer.
- Mortar and pestle (if the sample is not a fine powder).
- Heating oil (for Thiele tube method).

Procedure:

- **Sample Preparation:** A small amount of the dry **triphenylsilane** sample is finely ground using a mortar and pestle. The open end of a capillary tube is then pressed into the powdered sample. The tube is inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.[\[1\]](#)[\[10\]](#)
- **Apparatus Setup (Melting Point Apparatus):** The capillary tube is placed into the sample holder of the melting point apparatus. The apparatus is then turned on, and the heating rate is adjusted.
- **Apparatus Setup (Thiele Tube):** The capillary tube is attached to a thermometer using a small rubber band, ensuring the sample is aligned with the thermometer bulb. This assembly is then inserted into a Thiele tube containing heating oil, making sure the rubber band is above the oil level to prevent it from softening and breaking.[\[2\]](#)
- **Determination:**
 - The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point.
 - The heating rate is then reduced to about 1-2 °C per minute to ensure thermal equilibrium between the sample, the heating medium, and the thermometer.[\[11\]](#)
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample has completely melted into a clear liquid is recorded as the end of the melting range.[\[1\]](#)

Boiling Point Determination under Reduced Pressure

For compounds that decompose at their atmospheric boiling point, such as **triphenylsilane**, the boiling point is determined at a reduced pressure (vacuum distillation).[\[12\]](#)[\[13\]](#) The Siwoloboff method is a suitable micro-scale technique for this purpose.[\[5\]](#)

Apparatus:

- Vacuum distillation apparatus, including a distillation flask, condenser, receiving flask, and a vacuum source (e.g., vacuum pump or water aspirator).[12]
- Thermometer and a manostat or manometer to measure the pressure.
- Heating mantle or oil bath.
- Small test tube and a sealed capillary tube (for the Siwoloboff method).

Procedure (General Vacuum Distillation):

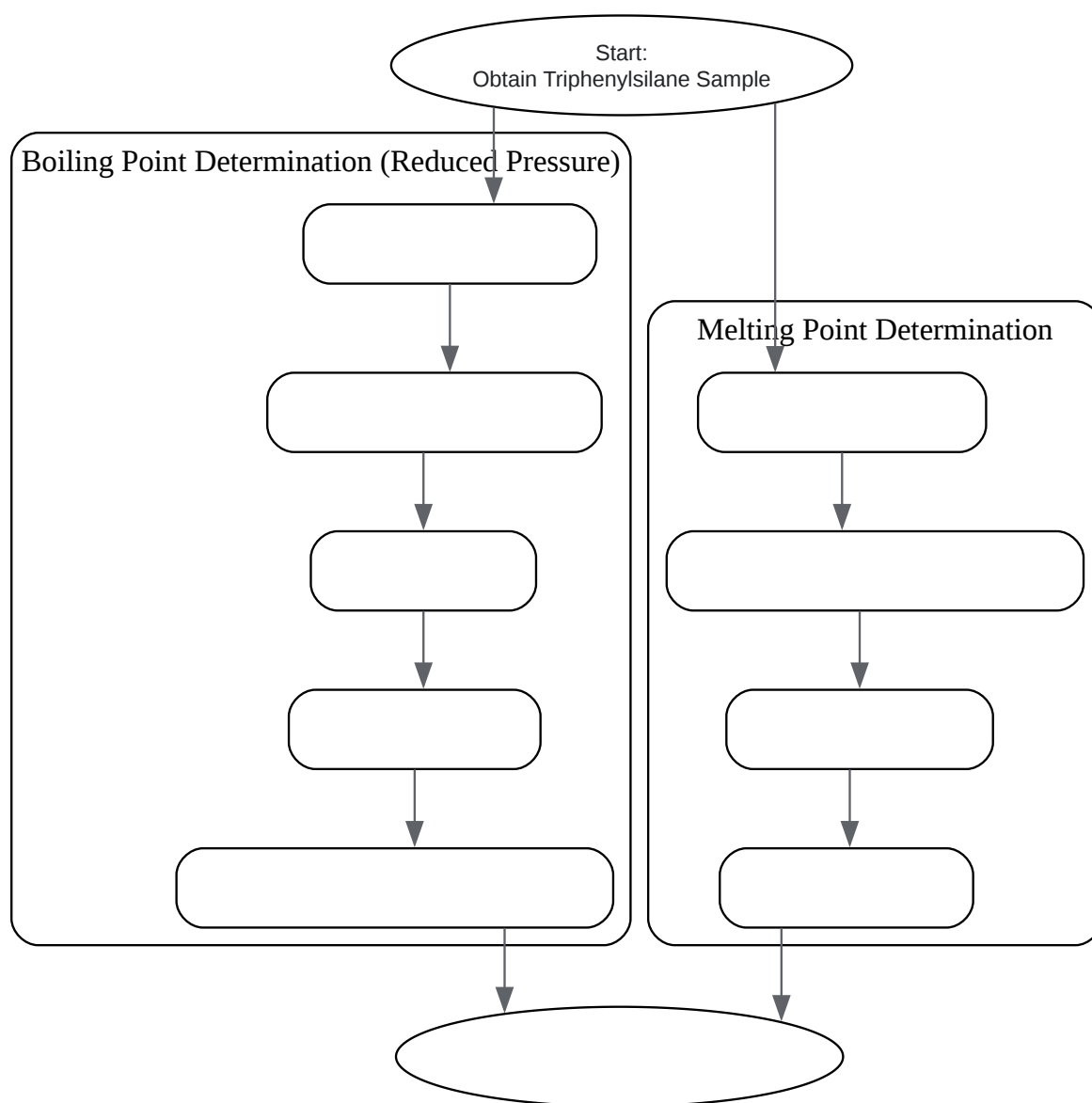
- Apparatus Assembly: The **triphenylsilane** sample is placed in the distillation flask along with a boiling chip or a magnetic stir bar. The distillation apparatus is assembled, ensuring all joints are properly sealed with vacuum grease. The thermometer is positioned so that the top of the bulb is level with the side arm leading to the condenser.
- Pressure Reduction: The system is carefully evacuated to the desired pressure.
- Heating and Distillation: The distillation flask is heated gently. The temperature is gradually increased until the liquid begins to boil and the vapor condenses in the condenser.
- Boiling Point Reading: The temperature is recorded when the vapor and liquid are in equilibrium, indicated by a steady temperature reading on the thermometer as the distillate is collected in the receiving flask. The pressure within the system is also recorded.

Procedure (Siwoloboff Method):

- A small amount of the liquid sample is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the sample.
- The test tube is attached to a thermometer and heated in a suitable bath (like a Thiele tube).
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is then discontinued. The temperature at which the liquid is drawn up into the capillary tube is the boiling point at that pressure.[5]

Mandatory Visualization

The following diagram illustrates the general workflow for the determination of the physical properties of a chemical compound like **triphenylsilane**.



[Click to download full resolution via product page](#)

Workflow for Physical Property Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. labcomercial.com [labcomercial.com]
- 3. Thiele tube - Wikipedia [en.wikipedia.org]
- 4. jk-sci.com [jk-sci.com]
- 5. Siwoloboff method - Wikipedia [en.wikipedia.org]
- 6. westlab.com [westlab.com]
- 7. Determination of Boiling Point Using Siwoloboff's Method Instructions: D.. [askfilo.com]
- 8. thinksrs.com [thinksrs.com]
- 9. Melting-point apparatus - Wikipedia [en.wikipedia.org]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. Fisher-Johns Melting Point Apparatus [orgchemboulder.com]
- 12. Vacuum Distillation: Process, Applications & Pump Requirements [brandtech.com]
- 13. Vacuum distillation - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Triphenylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1312308#triphenylsilane-physical-properties-melting-point-boiling-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com